

An In-Depth Technical Guide to the Physicochemical Properties of 2-Hydroxypropyl- β -Cyclodextrin

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Compound of Interest

Compound Name: *BETA-HYDROXYPROPYL-CYCLODEXTRIN*

CAS No.: *177317-02-1*

Cat. No.: *B1169757*

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Introduction

2-Hydroxypropyl- β -cyclodextrin (HP- β -CD) is a chemically modified derivative of β -cyclodextrin, a cyclic oligosaccharide composed of seven D-(+)-glucopyranose units. The introduction of hydroxypropyl groups enhances the aqueous solubility and reduces the parenteral toxicity of the parent cyclodextrin, making it a valuable excipient in the pharmaceutical industry. Its unique truncated cone structure, featuring a hydrophilic exterior and a hydrophobic interior cavity, allows it to form non-covalent inclusion complexes with a wide variety of poorly soluble drug molecules. This encapsulation can significantly improve the solubility, stability, and bioavailability of guest molecules, making HP- β -CD a critical tool in drug formulation and delivery. This technical guide provides a comprehensive overview of the core physicochemical properties of HP- β -CD, detailed experimental protocols for its characterization, and visual representations of key processes.

Core Physicochemical Properties

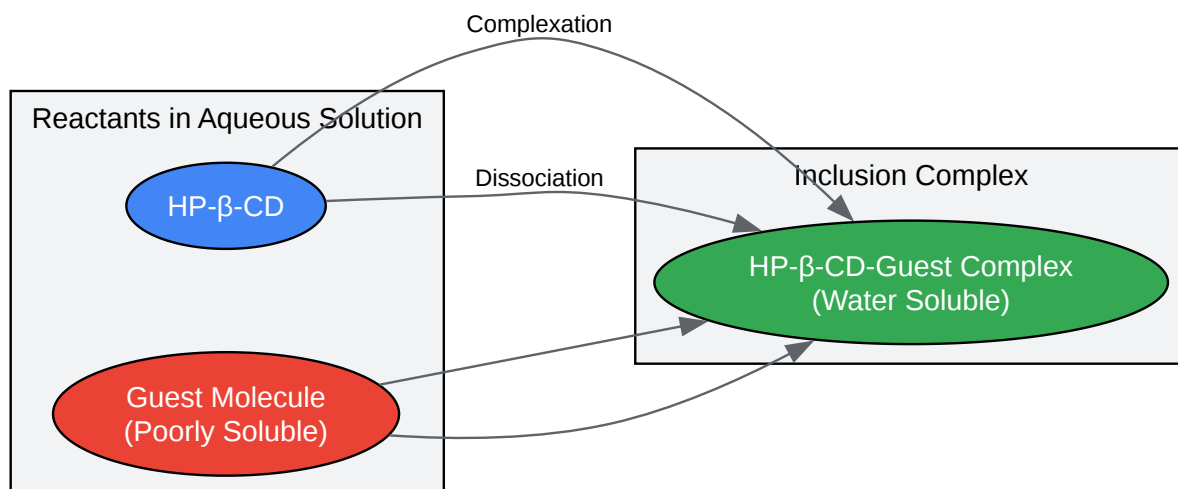
The functional characteristics of 2-hydroxypropyl- β -cyclodextrin are defined by a range of physicochemical parameters. These properties can vary slightly depending on the degree of substitution (DS), which is the average number of hydroxypropyl groups per glucopyranose unit.

Property	Value	Unit	References
Molecular Formula	C ₆₃ H ₁₁₂ O ₄₂ (unsubstituted β-cyclodextrin)	-	[1]
Average Molecular Weight	~1380 - 1540	g/mol	[1][2][3]
Appearance	White to off-white, amorphous powder	-	[1]
Solubility in Water (25 °C)	> 45	g/100mL	[4]
Solubility in Ethanol	Soluble	-	[5]
Solubility in Methanol	> 33	g/100mL	[6]
Solubility in DMSO	Soluble	-	[5]
Degree of Substitution (DS)	Typically 0.6 - 0.9 (molar substitution)	-	[4][6]
Thermal Decomposition	~300 - 400	°C	[7][8]
Melting Point	Decomposes before melting (~278 °C dec.)	°C	
Density	1.389 ± 0.005	g/cm ³	[9]
Refractive Index	1.520 ± 0.002	-	[9]
Hygroscopicity	Hygroscopic	-	[9]
Surface Tension	Exhibits surface activity, decreases surface tension of water	mN/m	[10]

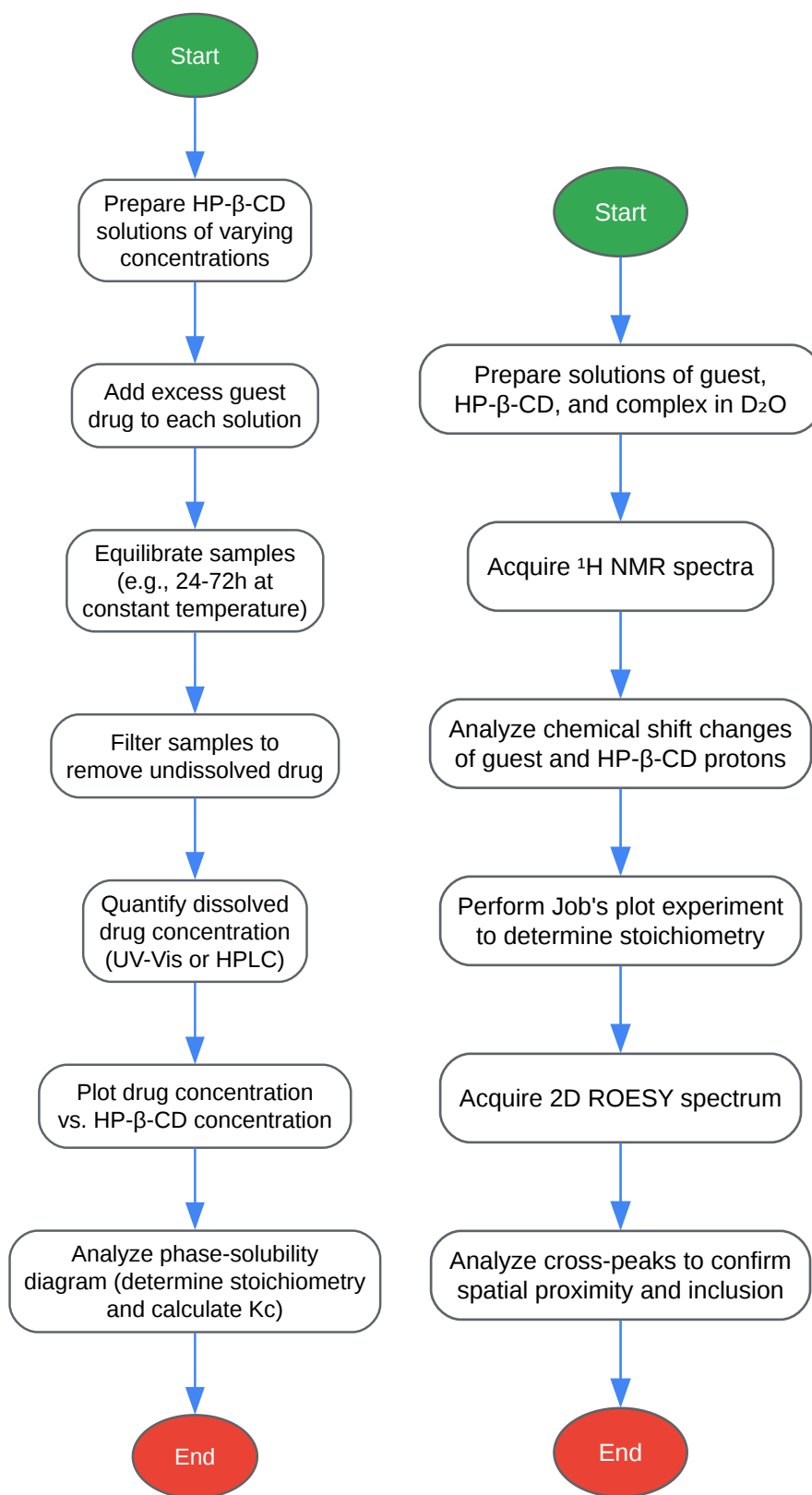
Inclusion Complexation

The primary function of HP- β -CD in pharmaceutical applications is its ability to form inclusion complexes with guest molecules. This process is a dynamic equilibrium where a lipophilic part of a guest molecule is encapsulated within the hydrophobic cavity of the HP- β -CD molecule in an aqueous environment.

The formation of these complexes is driven by various non-covalent interactions, including hydrophobic interactions, van der Waals forces, and hydrogen bonding. The stoichiometry of these complexes is most commonly 1:1 (one guest molecule to one HP- β -CD molecule), although other stoichiometries are possible.^{[11][12]} The stability of these complexes is characterized by the stability constant (K_c), with typical values ranging from 50 to 2000 M⁻¹.^[12]



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